

Ervogastat: Procedures for Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: *Ervogastat*

Cat. No.: *B10831021*

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This document provides essential guidance on the proper disposal of **Ervogastat**, a diacylglycerol acyltransferase 2 (DGAT2) inhibitor used in research. While **Ervogastat** is not classified as a hazardous substance or mixture, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental protection.^[1] The following procedures are based on general best practices for the disposal of non-hazardous pharmaceutical waste.

Chemical and Physical Properties

A summary of the key quantitative data for **Ervogastat** is presented below. This information is critical for understanding its behavior and potential environmental fate.

Property	Value
Molecular Formula	C ₂₁ H ₂₁ N ₅ O ₄
Molecular Weight	407.42 g/mol
Solubility in DMSO	81 mg/mL
Solubility in Ethanol	5 mg/mL
Water Solubility	Insoluble

Disposal Protocol for Ervogastat

As a non-hazardous substance, the primary goal for the disposal of **Ervogastat** is to prevent its entry into the environment, particularly waterways, due to its insolubility in water and the unknown long-term ecological effects of active pharmaceutical ingredients.

Step 1: Waste Identification and Segregation

- **Unused or Expired Ervogastat:** Pure, unused, or expired **Ervogastat** should be segregated from other laboratory waste streams. It should be clearly labeled as "Non-hazardous Pharmaceutical Waste for Disposal" and include the chemical name "**Ervogastat.**"
- **Contaminated Materials:** Items such as gloves, weighing paper, and pipette tips that are contaminated with **Ervogastat** should be collected in a designated, sealed container. This container should also be clearly labeled as "Non-hazardous Pharmaceutical Waste for Disposal" and specify the contaminant.

Step 2: Packaging for Disposal

- **Solid Waste:** Place solid **Ervogastat** and contaminated solid materials in a securely sealed, leak-proof container.
- **Liquid Waste (Solutions):** If **Ervogastat** has been dissolved in a solvent (e.g., DMSO, Ethanol), it must be disposed of as chemical waste, following the specific procedures for that solvent. Do not dispose of solutions down the drain. The waste container should be clearly labeled with the full chemical contents, including the solvent and the dissolved **Ervogastat.**

Step 3: Storage Pending Disposal

- Store the designated waste containers in a secure, secondary containment area away from incompatible materials.
- Ensure the storage area is well-ventilated and protected from extreme temperatures.

Step 4: Final Disposal

- **Engage a Licensed Waste Management Contractor:** The recommended method for the final disposal of all non-hazardous pharmaceutical waste is through a licensed and reputable

chemical waste management company. These companies have the expertise and facilities to dispose of the material in an environmentally responsible manner, typically through incineration.

- Documentation: Maintain a detailed inventory of all **Ervogastat** waste, including quantities and disposal dates. Retain all documentation provided by the waste management contractor as proof of proper disposal.

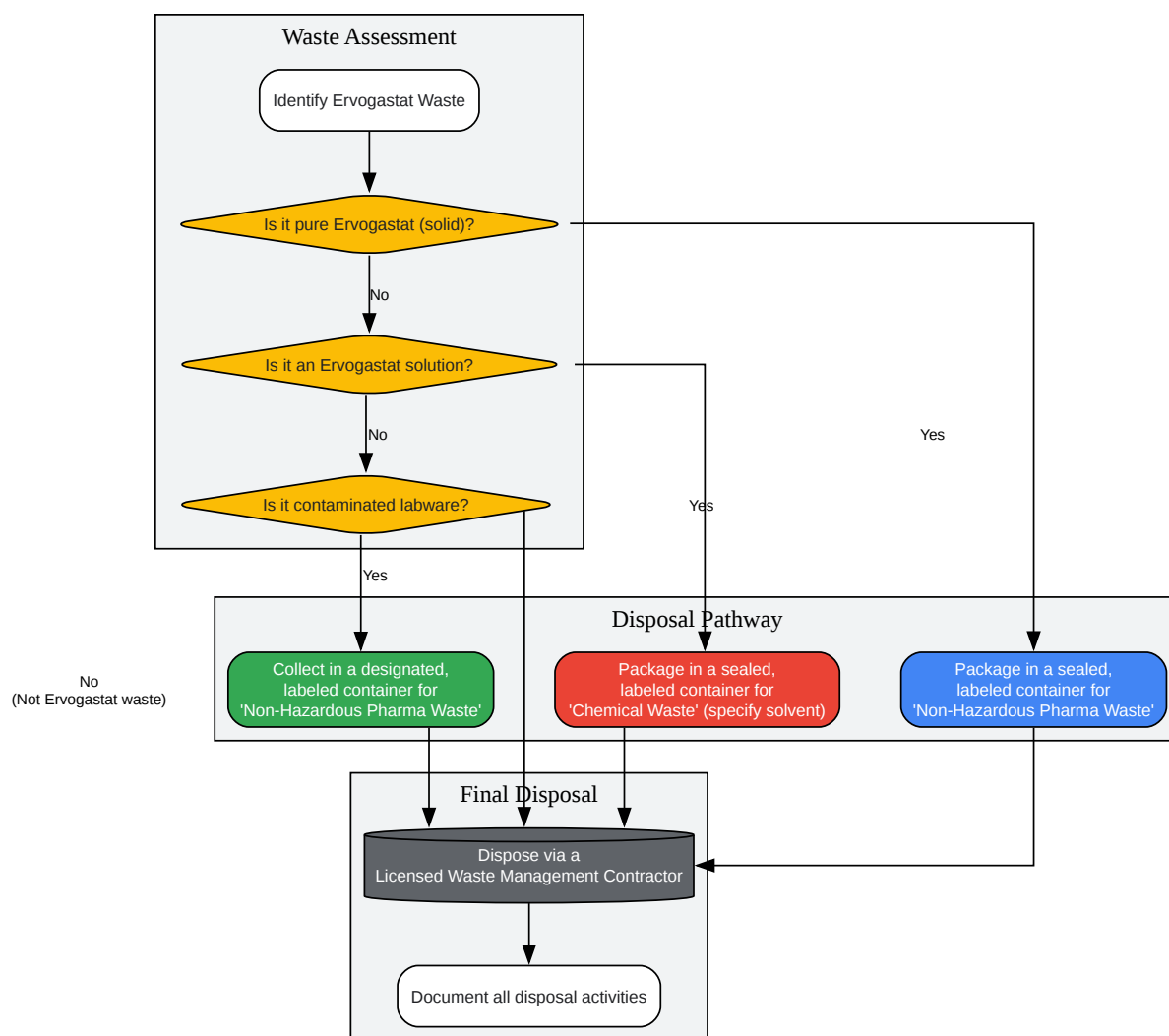
Emergency Procedures

In the event of an accidental release of **Ervogastat**, the following steps should be taken:

- Personal Precautions: Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.^[1]
- Containment: Prevent further spillage and keep the material away from drains and water courses.^[1]
- Cleanup: For a small spill of solid material, carefully sweep or scoop it up and place it in the designated waste container. For a liquid spill, absorb it with an inert material and place the absorbent material in the waste container.
- Ventilation: Ensure adequate ventilation of the area.^[1]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ervogastat** and associated materials.



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Caption: Workflow for **Ervogastat** Waste Disposal

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References

- 1. abmole.com [abmole.com]
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